

# A Technical Guide to the Discovery and Early Research of Thorium

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## Compound of Interest

Compound Name: Thorium

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This technical guide provides an in-depth exploration of the historical discovery and initial scientific investigations into the element **thorium**. The content herein is structured to offer a detailed understanding of the foundational experiments, methodologies, and early quantitative data that marked the beginning of **thorium** research.

## Discovery and Isolation of Thorium

The journey of **thorium**'s discovery began in 1828 when the Swedish chemist Jöns Jacob Berzelius received a sample of a black mineral from the Norwegian mineralogist Hans Morten Thrane Esmark, who had found it on Løvø Island, Norway.<sup>[1][2]</sup> Berzelius, a prominent chemist of his time, subjected the mineral, later named thorite, to rigorous chemical analysis and concluded it contained a new element.<sup>[3][4]</sup> He named this new element "**thorium**" after Thor, the Norse god of thunder.<sup>[2][5]</sup>

## Quantitative Analysis of Thorite

Berzelius's initial investigation involved a quantitative analysis of thorite to determine the composition of the mineral and the properties of the new earth (oxide) it contained. While the full, detailed quantitative data from his original 1829 publication is not readily available in modern databases, historical accounts confirm his meticulous work in separating the constituent elements. His analysis revealed that thorite was a silicate of the new element.<sup>[3]</sup>

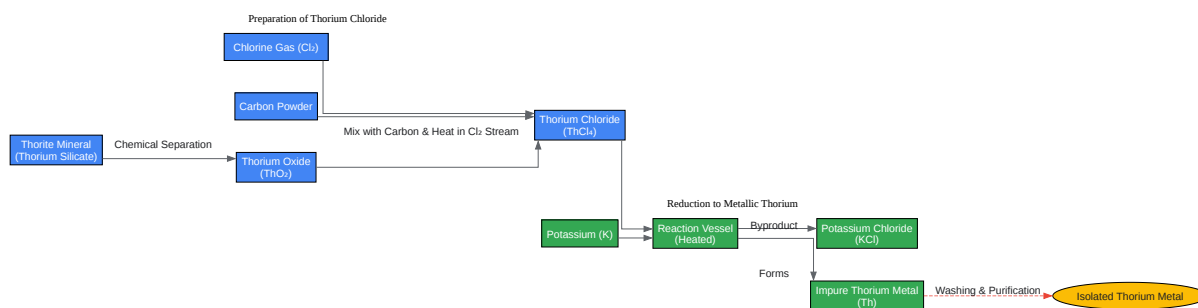
Table 1: Composition of Thorite (Conceptual based on historical accounts)

Constituent	Percentage (%)
Thoria (Thorium Oxide - ThO <sub>2</sub> )	~57-60%
Silica (Silicon Dioxide - SiO <sub>2</sub> )	~18-20%
Iron Oxide	Variable
Manganese Oxide	Variable
Other trace elements	Variable
Note: This table is a conceptual representation based on historical descriptions of thorite's composition. Precise figures from Berzelius's original analysis are not available.	

## Experimental Protocol: Isolation of Metallic Thorium

Berzelius was the first to isolate metallic **thorium**, albeit in an impure form. His method involved a chemical reduction of **thorium** chloride with potassium.<sup>[1][3]</sup> This process was at the forefront of metallurgical techniques for isolating reactive metals during that era.

Experimental Workflow: Isolation of Metallic **Thorium** by Berzelius (1829)



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Caption: Workflow for Berzelius's isolation of **thorium**.

Methodology:

- Preparation of **Thorium** Oxide (Thoria): The thorite mineral was first chemically processed to separate the **thorium** oxide from the silicate and other mineral components. This likely involved dissolution in acid followed by precipitation of **thorium** hydroxide, which could then be heated to form the oxide.

- Formation of **Thorium** Chloride: The obtained **thorium** oxide was mixed with carbon powder. This mixture was then heated to a high temperature while a stream of chlorine gas was passed over it. The carbon acted as a reducing agent, allowing the chlorine to react with the **thorium** to form **thorium** chloride ( $\text{ThCl}_4$ ).<sup>[1]</sup>
- Reduction with Potassium: The **thorium** chloride was then placed in a reaction vessel with potassium metal. Upon heating, the potassium, being more reactive, reduced the **thorium** chloride, forming metallic **thorium** and potassium chloride.
- Purification: The resulting mixture was then washed, likely with water, to remove the potassium chloride byproduct, leaving behind the impure metallic **thorium**.

## Discovery of Thorium's Radioactivity

For several decades after its discovery, **thorium** was considered a stable, heavy element. This perception changed in 1898 with the independent and nearly simultaneous discovery of its radioactivity by German chemist Gerhard Carl Schmidt and Polish-French physicist Marie Curie.<sup>[6][7]</sup>

## Gerhard Schmidt's Experiments

In early 1898, Gerhard Schmidt was investigating the recently discovered phenomenon of "Becquerel rays" (radioactivity) emitted by uranium. He systematically tested various elements and their compounds to see if they exhibited similar properties. His experiments revealed that **thorium** and its compounds also emitted these penetrating rays, making it the second element known to be radioactive.

Experimental Protocol: Schmidt's Investigation of **Thorium**'s Radioactivity (1898)

Methodology:

- Apparatus: Schmidt's experimental setup likely consisted of a charged electroscope. The rate at which the electroscope's leaves discharged was a measure of the ionization of the air caused by the radiation from the substance being tested.
- Procedure:

- A sample of a **thorium** compound (e.g., **thorium** oxide) was placed near the electroscope.
- The rate of discharge of the electroscope was observed and recorded.
- This was compared to the background rate of discharge and the rate of discharge caused by a known radioactive substance like uranium.
- Observation: Schmidt observed that the presence of **thorium** compounds significantly increased the rate of discharge of the electroscope, indicating that they were emitting ionizing radiation.

## Marie Curie's Independent Discovery

Working independently in Paris, Marie Curie was also conducting a systematic search for other radioactive elements as part of her doctoral research.<sup>[8]</sup> She used a more quantitative method involving a quadrant electrometer, an instrument developed by her husband Pierre Curie and his brother Jacques.<sup>[9]</sup>

Experimental Protocol: Curie's Measurement of **Thorium**'s Radioactivity (1898)

Methodology:

- Apparatus: Marie Curie utilized a quadrant electrometer connected to an ionization chamber. The ionization chamber consisted of two parallel metal plates, between which a voltage was applied. The substance to be tested was placed on the lower plate.
- Procedure:
  - A thin layer of a **thorium** compound was spread uniformly on the lower plate of the ionization chamber.
  - The radiation emitted by the **thorium** ionized the air between the plates, creating a small electric current.
  - This current was measured with high precision by the quadrant electrometer.
- Quantitative Measurement: By measuring the ionization current, Curie was able to quantify the intensity of the radiation emitted by **thorium**. She found that the intensity of the

radioactivity was proportional to the amount of **thorium** present in the sample, leading her to conclude that radioactivity was an atomic property.

Table 2: Conceptual Comparison of Radioactivity Measurements (Curie, 1898)

Substance	Ionization Current (Arbitrary Units)
Background	~0
Uranium Compound	X
Thorium Compound	Y (comparable to X)

Note: This table is a conceptual representation of the type of quantitative data Marie Curie would have collected. The actual values would have depended on the specific compounds and quantities used.

## Early Research on Radioactive Decay

Following the discovery of **thorium**'s radioactivity, the nature of this phenomenon became a subject of intense investigation. In the early 1900s, Ernest Rutherford and Frederick Soddy conducted a series of groundbreaking experiments at McGill University that revealed the process of radioactive decay.<sup>[10]</sup>

## The Discovery of Thorium's "Emanation" and "Thorium-X"

Rutherford and Soddy observed that **thorium** compounds continuously produced a radioactive gas, which they termed "emanation" (now known to be an isotope of radon, Rn-220).<sup>[11]</sup> They also discovered that a highly radioactive substance, which they named "**Thorium-X**" (now known as radium-224), could be chemically separated from **thorium**.<sup>[10]</sup>

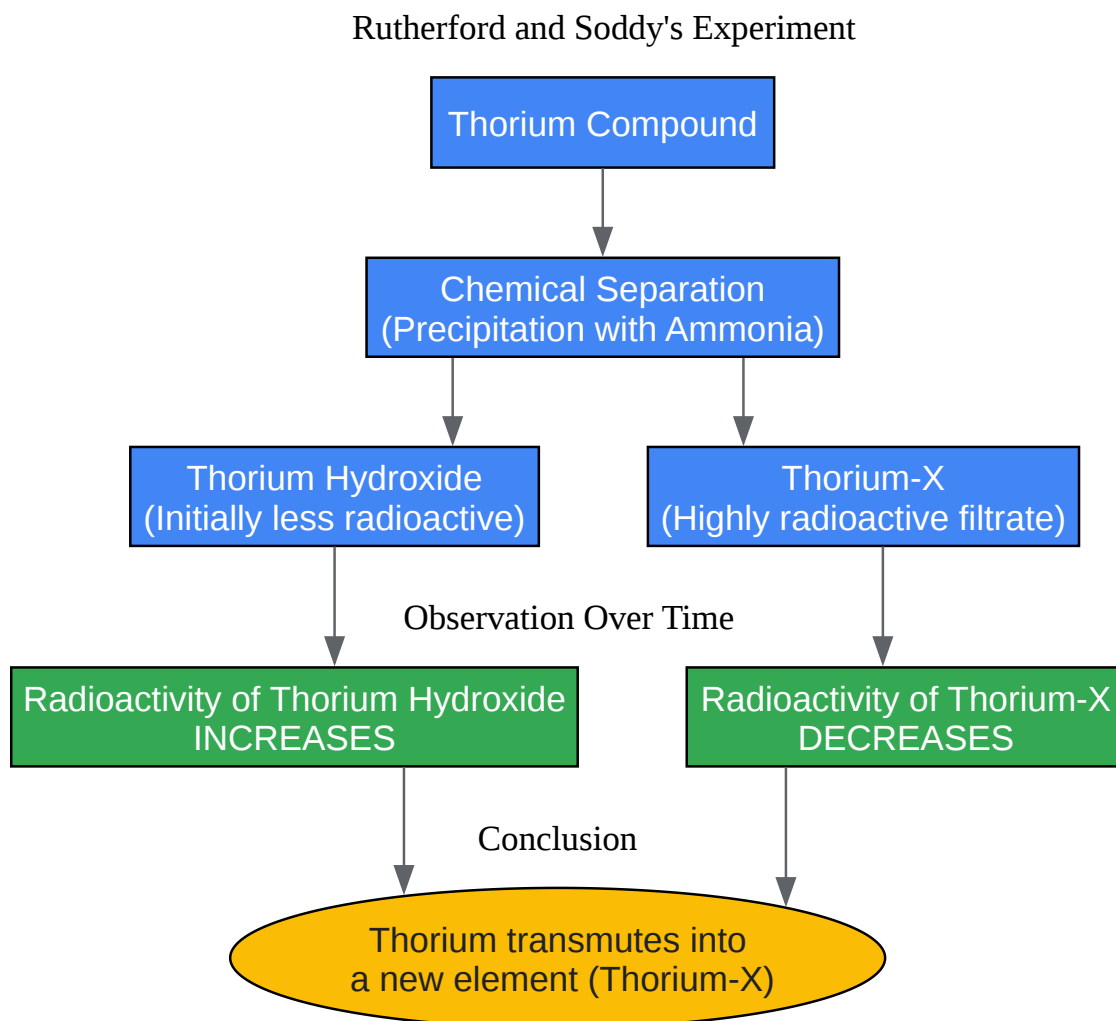
Experimental Protocol: Separation of **Thorium-X** and Observation of Decay and Recovery

Methodology:

- Separation of **Thorium-X**:
  - A solution of a **thorium** salt (e.g., **thorium** nitrate) was prepared.
  - Ammonia was added to the solution to precipitate **thorium** hydroxide.
  - The precipitate was filtered, and the filtrate was found to contain a highly radioactive substance, which they called **Thorium-X**.
- Measurement of Radioactivity:
  - The radioactivity of the separated **Thorium-X** and the remaining **thorium** hydroxide were measured over time using an electrometer.
- Observations:
  - The radioactivity of the isolated **Thorium-X** decreased over time, following an exponential decay curve.
  - The radioactivity of the **thorium** hydroxide, from which **Thorium-X** had been removed, gradually increased, eventually returning to its original level.

These observations led Rutherford and Soddy to the revolutionary conclusion that **thorium** was undergoing a process of transmutation, decaying into a series of other elements. This was the foundation of the theory of radioactive disintegration.

Logical Relationship: The **Thorium** Decay Series Discovery



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Caption: Logical flow of the discovery of radioactive decay.

This early research laid the groundwork for our modern understanding of nuclear physics and the properties of radioactive elements. The meticulous experimental work of these pioneers opened up a new field of science and continues to be the foundation upon which further research into **thorium** and its potential applications is built.



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